

Cyanine5 Alkyne: A Technical Guide for Advanced Research Applications

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Compound of Interest

Compound Name: Cyanine5 alkyne

Cat. No.: B606867

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Introduction

Cyanine5 (Cy5) alkyne is a fluorescent dye equipped with a terminal alkyne group, rendering it a valuable tool for bioorthogonal labeling and imaging in various research and drug development applications. Its ability to participate in copper(I)-catalyzed alkyne-azide cycloaddition (CuAAC) reactions, commonly known as "click chemistry," allows for the specific and efficient conjugation to azide-modified biomolecules. This technical guide provides an in-depth overview of **Cyanine5 alkyne**, including its chemical and physical properties, detailed experimental protocols for its application, and visualizations of relevant workflows and pathways. The primary CAS number for **Cyanine5 alkyne** is 1223357-57-0.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Physicochemical and Spectroscopic Properties

Cyanine5 alkyne is a dark blue powder with good solubility in organic solvents such as dichloromethane, dimethylformamide (DMF), and dimethyl sulfoxide (DMSO), but it is poorly soluble in water.[\[2\]](#)[\[3\]](#) Key properties are summarized in the tables below.

Property	Value	References
CAS Number	1223357-57-0	
Molecular Formula	C ₃₅ H ₄₂ ClN ₃ O	
Molecular Weight	556.18 g/mol	
Appearance	Dark blue powder	
Solubility	Good in dichloromethane, DMF, DMSO, alcohols; poorly soluble in water	

Spectroscopic Property	Value	References
Excitation Maximum (λ_{ex})	~646 nm	
Emission Maximum (λ_{em})	~662 nm	
Extinction Coefficient	~250,000 M ⁻¹ cm ⁻¹	
Fluorescence Quantum Yield	~0.2	

Key Applications and Experimental Protocols

Cyanine5 alkyne is predominantly utilized in "click chemistry" for the fluorescent labeling of azide-modified biomolecules such as proteins, nucleic acids, and glycans. This enables a wide range of downstream applications, including fluorescence microscopy, flow cytometry, and in vivo imaging.

Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) Labeling Protocol

This protocol provides a general guideline for the labeling of azide-modified biomolecules with **Cyanine5 alkyne**.

Materials:

- Azide-modified biomolecule (e.g., protein, oligonucleotide)

- **Cyanine5 alkyne**
- DMSO or DMF for stock solutions
- Copper(II) sulfate (CuSO_4)
- Sodium ascorbate or other reducing agent
- Tris(benzyltriazolylmethyl)amine (TBTA) or other copper-chelating ligand (optional but recommended)
- Reaction buffer (e.g., phosphate-buffered saline, pH 7.4)
- Purification system (e.g., size-exclusion chromatography, dialysis)

Procedure:

- Prepare Stock Solutions:
 - Dissolve **Cyanine5 alkyne** in DMSO or DMF to a concentration of 10 mM.
 - Prepare a 50 mM stock solution of CuSO_4 in water.
 - Prepare a 100 mM stock solution of sodium ascorbate in water. This solution should be made fresh.
 - If using, prepare a 10 mM stock solution of TBTA in DMSO.
- Reaction Setup:
 - In a microcentrifuge tube, combine the azide-modified biomolecule with the reaction buffer.
 - Add **Cyanine5 alkyne** stock solution to the reaction mixture. The final concentration may range from 10 to 100 μM , depending on the concentration of the biomolecule.
 - If using a ligand, add TBTA to the reaction mixture.
 - Add CuSO_4 to a final concentration of 100-500 μM .

- Initiate the reaction by adding sodium ascorbate to a final concentration of 1-5 mM.
- Incubation:
 - Incubate the reaction mixture at room temperature for 1-4 hours, protected from light. The reaction time may need optimization.
- Purification:
 - Remove unreacted dye and catalyst by a suitable purification method such as size-exclusion chromatography, dialysis, or precipitation.

"Click-DIGE" for Glycoprotein Analysis

A specific application of **Cyanine5 alkyne** is in "Click-DIGE" (Difference Gel Electrophoresis), a technique used to identify differences in protein glycosylation between samples. In this method, cells are metabolically labeled with an azido-sugar, and the resulting azido-glycoproteins are then labeled with alkyne-functionalized cyanine dyes.

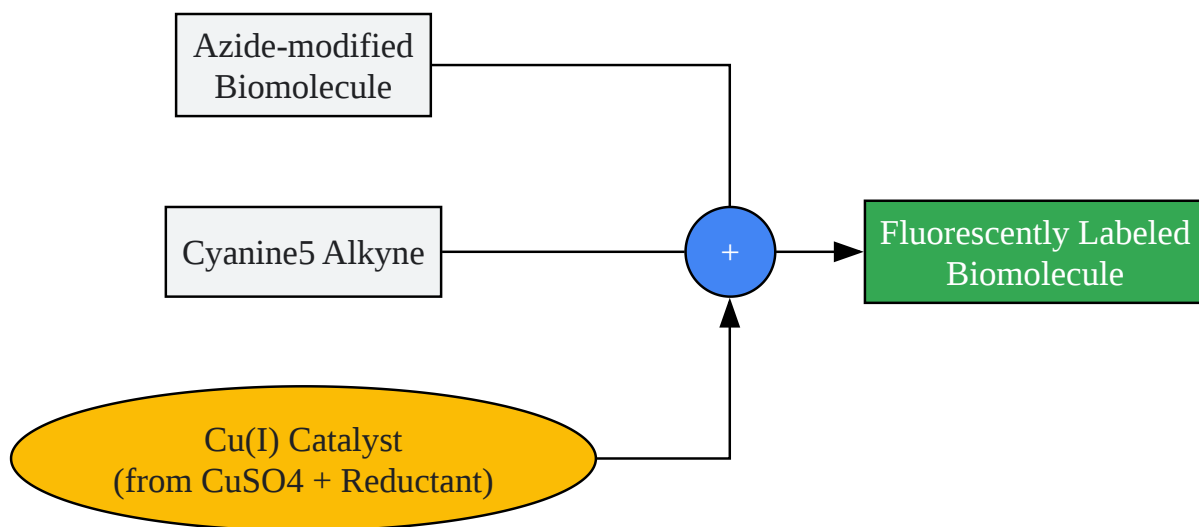
Experimental Workflow:

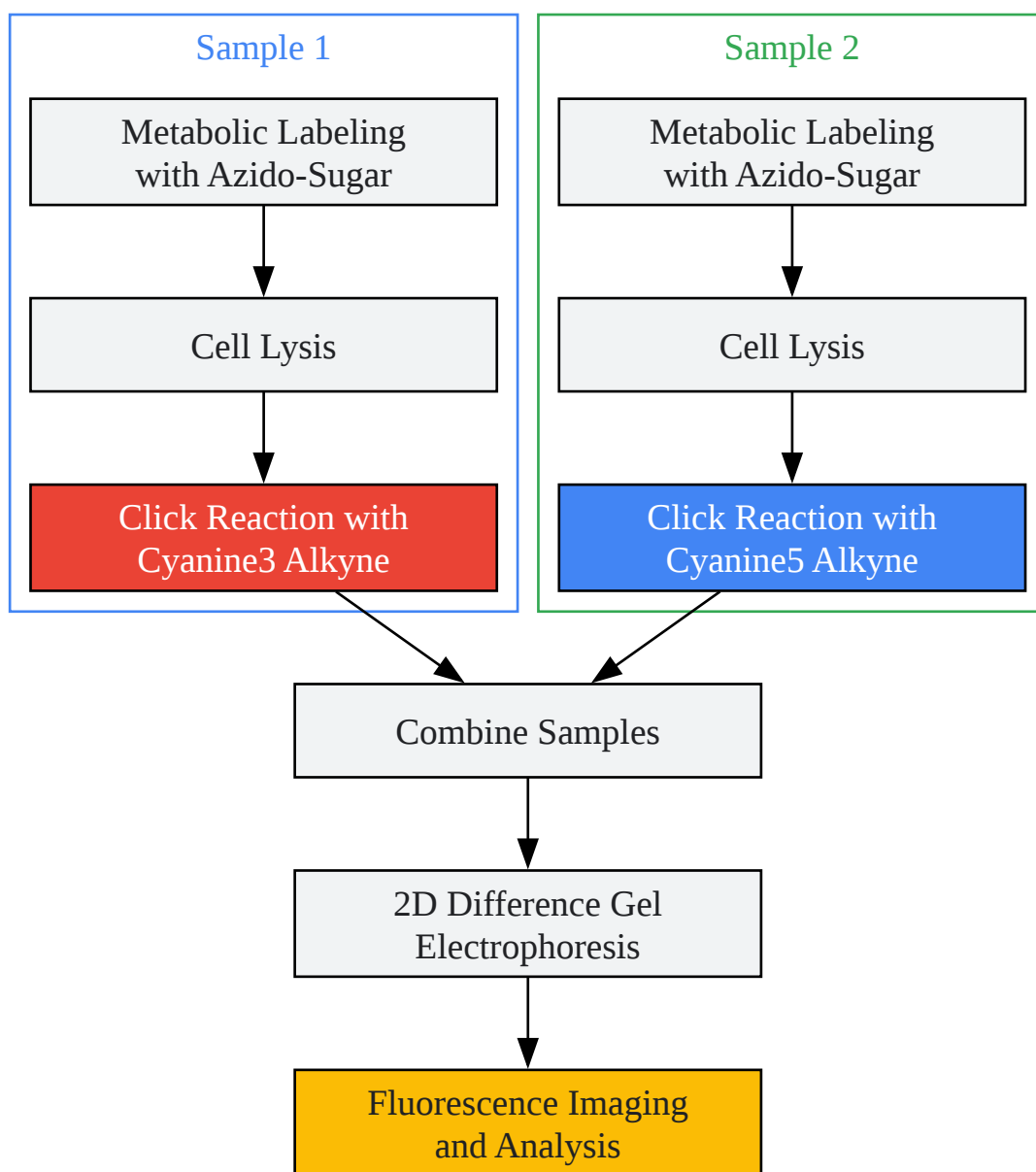
- Metabolic Labeling: Culture cells in the presence of an azido-sugar (e.g., N-azidoacetylglactosamine, GalNAz) to incorporate it into glycoproteins.
- Cell Lysis: Harvest the cells and prepare protein lysates.
- Click Reaction: React the lysates containing azido-glycoproteins with **Cyanine5 alkyne** (and a charge- and size-matched Cyanine3 alkyne for a second sample) using a CuAAC protocol as described above.
- 2D Gel Electrophoresis: Combine the labeled samples and separate the proteins by two-dimensional gel electrophoresis.
- Fluorescence Imaging: Scan the gel at the respective excitation and emission wavelengths for Cy3 and Cy5 to visualize and quantify the differences in glycoprotein expression.

Signaling Pathways and Workflows

Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

The core of **Cyanine5 alkyne**'s utility lies in the CuAAC reaction, a highly specific and efficient bioorthogonal ligation.





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References

- [1. Size-matched alkyne-conjugated cyanine fluorophores to identify differences in protein glycosylation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
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